

Physicochemical Properties of Dimethyl Ether at High Pressure: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl ether

Cat. No.: B090551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl ether (DME), the simplest ether with the formula CH_3OCH_3 , is a colorless, non-toxic, and environmentally friendly compound.[1] Its properties, which are similar to those of liquefied petroleum gas (LPG), have led to its use in a variety of applications, including as an aerosol propellant, a clean-burning alternative fuel, and a refrigerant.[2][3] In the pharmaceutical and chemical industries, DME is gaining attention as a versatile solvent and extraction agent, particularly under high-pressure conditions where its unique physicochemical properties can be finely tuned.[4][5]

This technical guide provides a comprehensive overview of the critical physicochemical properties of **dimethyl ether** at elevated pressures. It is intended to serve as a valuable resource for researchers, scientists, and drug development professionals who are exploring the use of DME in their work. The guide summarizes key quantitative data in structured tables for easy reference and comparison, details the experimental protocols used to measure these properties, and provides visualizations of experimental workflows and phase behavior.

Core Physicochemical Properties

The behavior of **dimethyl ether** under high pressure is critical for its application in various industrial and research settings. Key properties such as density, viscosity, vapor pressure, and phase behavior are significantly influenced by pressure and temperature.

Critical and Triple Point Data

The critical point represents the temperature and pressure above which a distinct liquid and gas phase do not exist, while the triple point is the condition at which the solid, liquid, and vapor phases coexist in equilibrium. These fundamental constants are crucial for understanding the overall phase behavior of DME.

Property	Value	Unit	Reference
Critical Temperature (Tc)	126.95	°C	[6]
400.378 ± 0.01	K	[7]	
Critical Pressure (Pc)	53.7	bar	[6]
5336.8 ± 50	kPa	[8]	
Critical Density (pc)	270.99	kg/m ³	[6]
5.94 ± 0.25	mol/dm ³	[7]	
Triple Point Temperature	-141.50	°C	[6]
131.66	K	[8]	
Triple Point Pressure	3.05E-5	bar	[6]
2.2	Pa	[8]	

High-Pressure Vapor Pressure Data

The vapor pressure of a substance is the pressure exerted by its vapor when the vapor is in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature. Understanding the vapor pressure of DME at different temperatures is essential for its safe storage and handling in pressurized systems.

Temperature (K)	Pressure (kPa)	Reference
219	22	[9]
233	54	[10]
293.15	345	[10]
361	2622	[9]
393.15	2760	[10]
399	5146	[10]

High-Pressure Density and PVT Properties

The pressure-volume-temperature (PVT) properties, including density, are fundamental for equipment design and process modeling. Several studies have investigated the PVT behavior of DME over a range of high pressures and temperatures.

Temperature (K)	Pressure (kPa)	Molar Volume (dm ³ /mol)	Density (kg/m ³)	Reference
219 - 361	22 - 2622	1.45 - 4.66	-	[2]
243.15 - 373.15	up to ~22,000	-	-	[10]
-	up to 50,000	up to 19 mol/dm ³	-	[7]

Note: Specific density values at given P, T conditions are often presented in graphical form or as extensive data sets in the original publications.

High-Pressure Viscosity Data

Viscosity, a measure of a fluid's resistance to flow, is a critical parameter in applications involving fluid transport and lubrication. The viscosity of liquid DME is known to be low and is influenced by both temperature and pressure.[\[11\]](#)[\[12\]](#)

Temperature (°C)	Pressure (bar)	Kinematic Viscosity (cSt)	Reference
-40	Saturated	0.37	[12]
20	5.3	0.23	[12]
20	500	0.33	[12]
25	Saturated	0.184	[11]
80	Saturated	0.17	[12]

High-Pressure Solubility Data

The solubility of other substances in DME, and the solubility of DME in other solvents, are important for its use in extraction and reaction processes.

Solute	Solvent	Temperature (°C)	Pressure (atm)	Solubility	Reference
Water	Dimethyl Ether	18	-	7.0 g / 100 g	[3]
Water	Dimethyl Ether	24	5	35 wt%	[3]
Dimethyl Ether	Water	20	-	34 wt%	[5]

Experimental Protocols

The accurate determination of the physicochemical properties of **dimethyl ether** at high pressure relies on specialized experimental techniques. Below are detailed methodologies for key experiments cited in the literature.

Measurement of PVT Properties (Isochoric Method)

The isochoric method is a precise technique for determining the pressure-volume-temperature (PVT) relationship of fluids.

- **Apparatus Preparation:** A constant volume cell of known internal volume is used. The cell is typically made of a material that can withstand high pressures and temperatures, such as stainless steel. The system is evacuated to remove any residual gases.
- **Sample Loading:** A precisely known mass of high-purity **dimethyl ether** is charged into the cell. The mass is determined gravimetrically.
- **Thermostatic Control:** The cell is placed in a thermostatic bath with high-precision temperature control (e.g., ± 0.015 K).^[2] The temperature is measured using a calibrated thermometer.
- **Pressure Measurement:** The pressure inside the cell is measured using a high-accuracy pressure transducer. The system is allowed to reach thermal equilibrium at a set temperature.
- **Data Acquisition:** Once the temperature and pressure have stabilized, the values are recorded.
- **Isochoric Runs:** For a given mass of DME (constant density), the temperature of the bath is incrementally changed, and the corresponding equilibrium pressure is measured at each step. This constitutes a single isochoric run.
- **Data Analysis:** The collected P-T data for different isochores (different initial masses of DME) are used to construct the PVT surface of the fluid.

Measurement of Vapor Pressure (Constant Volume Apparatus)

A constant volume apparatus is commonly employed for accurate vapor pressure measurements.

- **Apparatus:** A thermostatted cell of a fixed, known volume is connected to a pressure measurement system.^[9]
- **Sample Preparation:** The cell is first evacuated to a high vacuum. A sample of purified **dimethyl ether** is then introduced into the cell. The amount of sample is sufficient to ensure the presence of both liquid and vapor phases in the desired temperature range.

- **Equilibrium Measurement:** The cell is maintained at a constant temperature using a liquid bath. The system is allowed to reach equilibrium, at which point the pressure is measured using a calibrated pressure transducer. The uncertainty in temperature measurements can be as low as ± 5 mK, and for pressure, ± 0.7 kPa.[\[10\]](#)
- **Temperature Variation:** The temperature of the bath is then changed to a new setpoint, and the system is again allowed to reach equilibrium before the pressure is recorded.
- **Data Correlation:** The experimental vapor pressure data as a function of temperature are often fitted to a vapor pressure equation, such as the Wagner equation, to provide a continuous representation of the data.[\[9\]](#)[\[10\]](#)

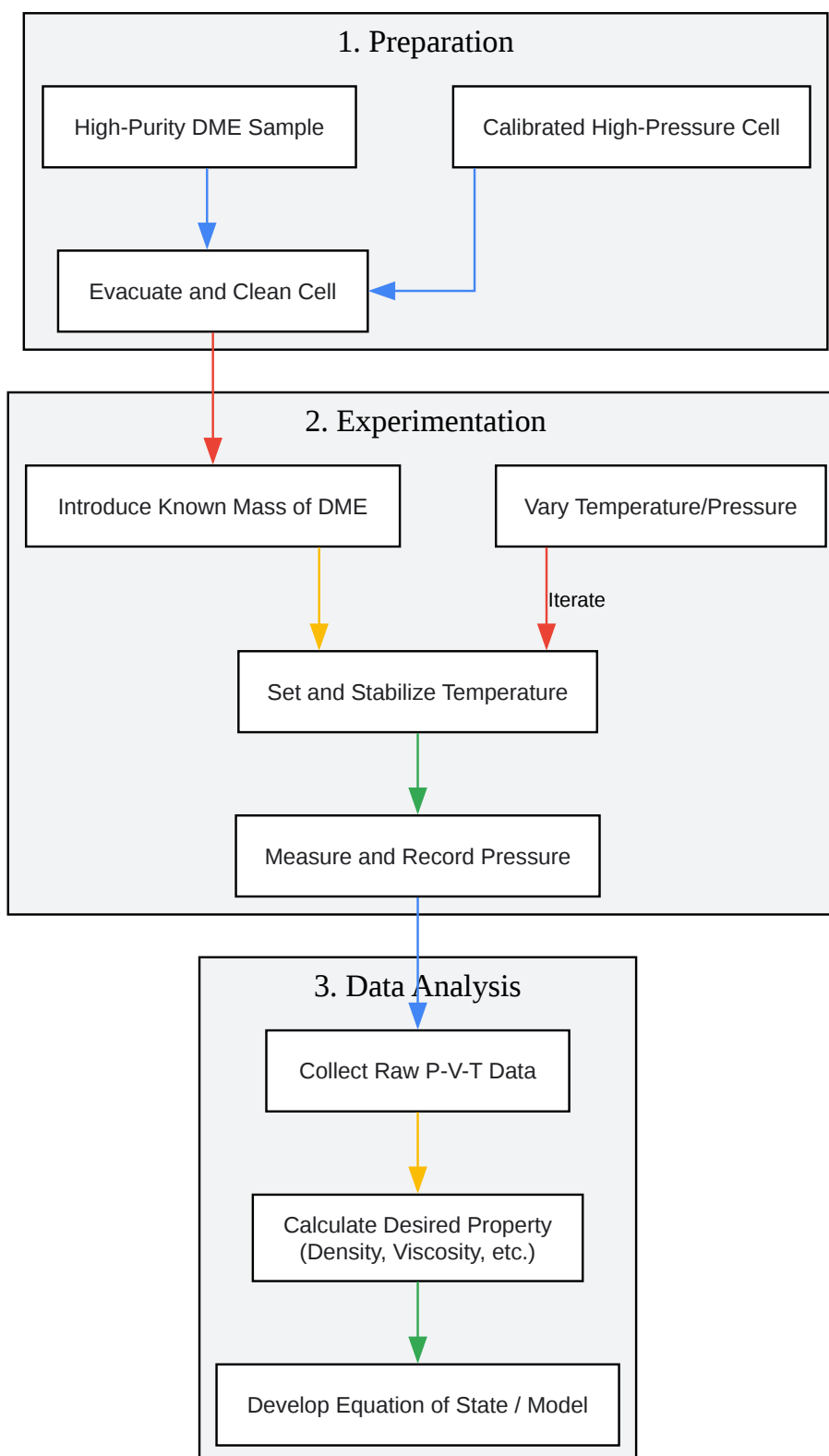
Measurement of Viscosity (Volatile Fuel Viscometer)

Due to the low viscosity and high volatility of DME, specialized viscometers are required. The volatile fuel viscometer (VFVM) is one such apparatus.[\[11\]](#)

- **Apparatus:** The VFVM consists of a standard glass capillary viscometer enclosed within a pressure-resistant glass tube. This setup allows for the measurement of viscosity at pressures up to 15 bar.[\[11\]](#)
- **Sample Introduction:** Liquid DME is carefully introduced into the capillary viscometer.
- **Pressurization:** The outer glass tube is pressurized with an inert gas to maintain the DME in its liquid state at the measurement temperature.
- **Measurement Principle:** The time taken for a fixed volume of the liquid DME to flow through the capillary under gravity is measured.
- **Calculation:** The kinematic viscosity is calculated from the flow time and the calibration constant of the viscometer. It is crucial to ensure that the measurements are made at low Reynolds numbers to avoid the need for significant correction factors.[\[11\]](#)

Visualizations

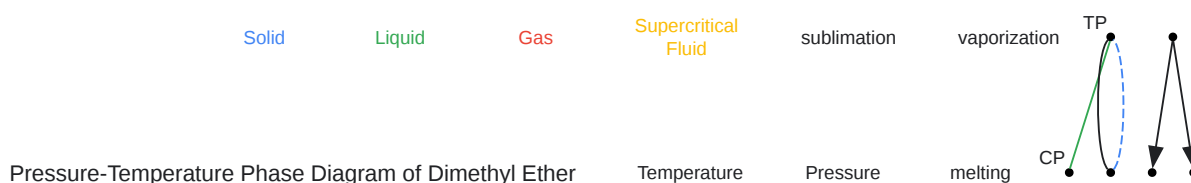
Experimental Workflow for High-Pressure Physicochemical Property Measurement



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the experimental determination of physicochemical properties of **dimethyl ether** at high pressure.

Phase Diagram of Dimethyl Ether



[Click to download full resolution via product page](#)

Caption: A schematic representation of the pressure-temperature phase diagram for **dimethyl ether**, illustrating the solid, liquid, gas, and supercritical fluid regions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethyl ether - Wikipedia [en.wikipedia.org]
- 2. research.ed.ac.uk [research.ed.ac.uk]
- 3. Dimethyl ether | Business & Products | Mitsubishi Gas Chemical Company, Inc. [mgc.co.jp]
- 4. researchgate.net [researchgate.net]
- 5. afdc.energy.gov [afdc.energy.gov]
- 6. encyclopedia.airliquide.com [encyclopedia.airliquide.com]
- 7. researchgate.net [researchgate.net]
- 8. srd.nist.gov [srd.nist.gov]
- 9. researchgate.net [researchgate.net]

- 10. researchgate.net [researchgate.net]
- 11. orbit.dtu.dk [orbit.dtu.dk]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physicochemical Properties of Dimethyl Ether at High Pressure: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090551#physicochemical-properties-of-dimethyl-ether-at-high-pressure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com